

# comparing Solvent Blue 83 vs Solvent Blue 4 solubility

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## Compound Focus: C.I. Solvent Blue 83

CAS No.: 103220-11-7

Cat. No.: S1818684

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## Solvent Blue 4: Properties and Data

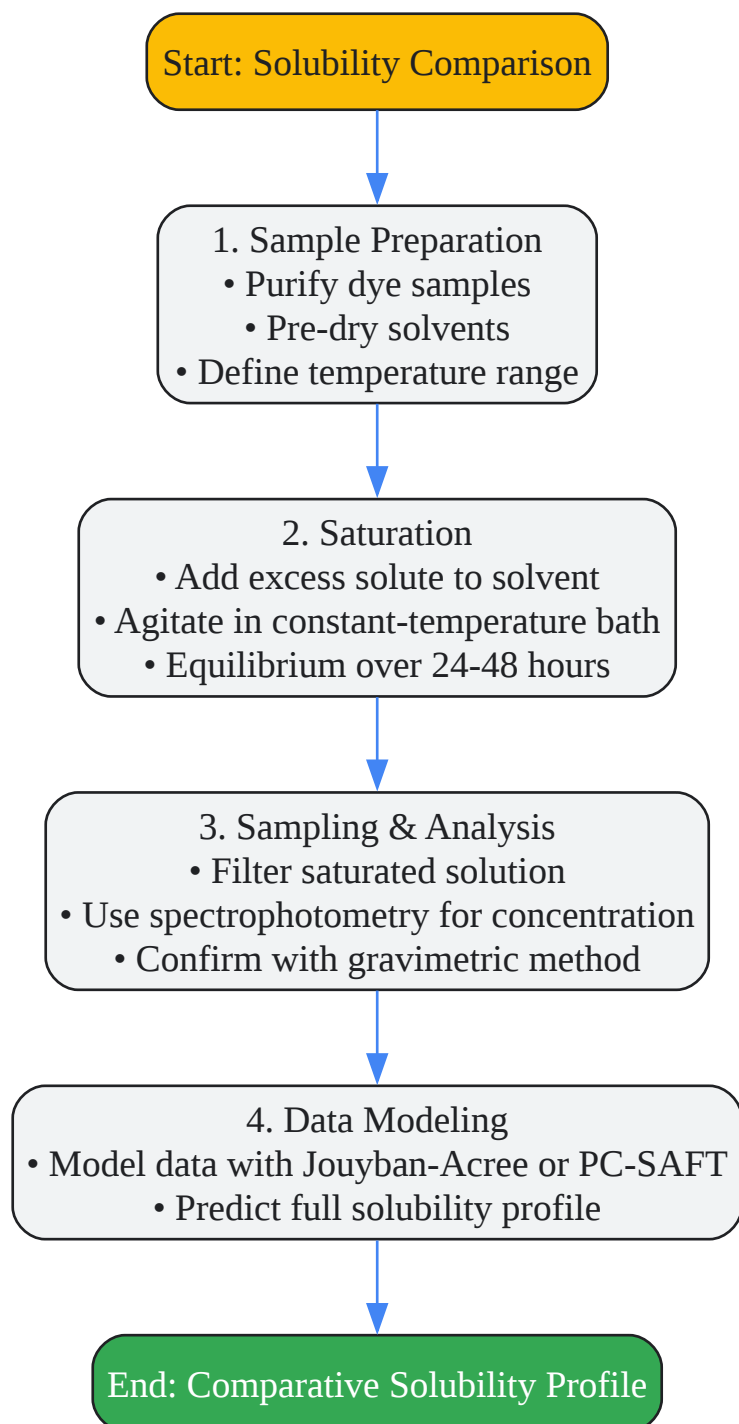
The table below summarizes the available key physicochemical and solubility data for Solvent Blue 4.

Property	Specification / Value for Solvent Blue 4
CAS Number	6786-83-0 [1] [2] [3]
Color Index No.	44045:1 [1] [2]
Molecular Formula	$C_{33}H_{33}N_3O$ [1] [3]
Molecular Weight	487.63 g/mol [1] [2] [3]
Physical Form	Dark Blue to Dark Reddish-Purple Powder [1] [2]
Melting Point	>180 °C [1] [2] [3]
Water Solubility	6 µg/L at 25°C [1] [3]; 1% max [2]
Solubility in Organic Solvents	Sparingly in Chloroform; Slightly in DMSO and Methanol (with heating) [1] [3]

Property	Specification / Value for Solvent Blue 4
Primary Applications	Coloring for Plastics, Oils, Lubricants, Fuels, Paints, and Printing Inks [2]

## Experimental Protocols for Solubility Determination

While specific protocols for the dyes in question are not detailed in the search results, the following general methodological approaches are standard in the field. You can adapt this workflow to build a comparative dataset for Solvent Blue 4 and Solvent Blue 83.



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The workflow above outlines key stages for experimental determination. Here are the details for two critical components:

- **Achieving Saturation:** The common shake-flask method is typically used [4]. This involves adding an excess amount of the dye (solute) to a specific solvent in a sealed vial. The mixture is then

agitated continuously in a constant-temperature water bath for a sufficient period (often 24-48 hours) to ensure equilibrium between the dissolved and undissolved solute is reached.

- **Data Modeling:** After experimental data points are collected, models can be applied to predict the full solubility profile. The **Jouyban-Acree model** is an empirical equation known for accurately correlating and predicting solubility in both pure and mixed solvents, though it requires a fair number of experimental data points (e.g., ~10) for reliable parameterization [4]. For a more predictive approach, thermodynamic models like **PC-SAFT** can be used. These models can distinguish between effective and ineffective antisolvents with less experimental input, though they may show larger deviations from experimental data compared to well-fitted empirical models [4].

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## References

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2. Solvent Blue Dyes 4 Manufacturers in India [colorantsgroup.com]
3. 6786- -0 | CAS DataBase [chemicalbook.com]
4. Experimental and model-based approach to evaluate ... [sciencedirect.com]

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